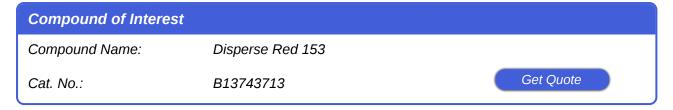


# CAS number and synonyms for Disperse Red 153

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Disperse Red 153

## Introduction

**Disperse Red 153** is a synthetic azo dye belonging to the benzothiazole class.[1] It is characterized by its bright red hue and is primarily utilized in the dyeing of synthetic fibers.[2] This technical guide provides a comprehensive overview of **Disperse Red 153**, including its chemical identifiers, physicochemical properties, applications, and a detailed experimental protocol for its synthesis.

## **Chemical Identifiers**

- CAS Number: 78564-87-1[1][3][4][5][6]
- Synonyms:
  - Red GS[1][3]
  - o c.i. 111370[1][3][5]
  - Allilon Scarlet GS[1][3][5]
  - Balicron Scarlet GS[1][3][5]
  - Begacron Scarlet GS[1][3][5]



- Disperse Red GS[5][6]
- Disperse Scarlet GS[5][6]
- Fabrisperse Red GPA[3]
- Kayalon Polyester Light Scarlet G-S[5][6]
- Light Scarlet GS 200[5][6]
- Lumacron Scarlet GS[3]
- Polycron Scarlet RLP[3]
- Sinowide Scarlet GS[3]
- Terasil Red 4GN[4][6]
- Propanenitrile, 3-[[4-[[5,6(or 6,7)-dichloro-2-benzothiazolyl]azo]phenyl]ethylamino]-[5][6]

# **Physicochemical Properties**

**Disperse Red 153** is a dark red powder.[1][2] It is soluble in acetone, dimethylformamide (DMF), and chloroform, producing a bright red solution.[1][2][3][7] A summary of its key quantitative properties is presented in the table below.



Property	Value	Source
Molecular Formula	C18H15Cl2N5S	[1][3]
C19H17Cl2N5S	[4]	
Molar Mass	404.32 g/mol	[1][8]
418.34 g/mol	[4]	
Density	1.47 g/cm³ (at 20°C)	[1][3][6]
Water Solubility	87 μg/L (at 20°C)	[1][3][6]
Vapor Pressure	0 Pa (at 20°C)	[1][3][6]
LogP	5.8 (at 20°C)	[1][3]

## **Applications**

**Disperse Red 153** is a medium-temperature dye primarily used for dyeing synthetic fabrics.[1] [2][8] Its main applications include:

- Textile Dyeing: It is suitable for dyeing polyester, acetate fiber, and polyamide (nylon) fibers.
   [1][2][8] It is also effective for dyeing polyester superfine fibers and polyester/cotton blended fabrics.
   [3][7][8]
- Dyeing Methods: The dye is well-suited for high-temperature and high-pressure dyeing methods as well as hot melt dyeing processes.[1][2][8]
- Other Uses: **Disperse Red 153** can also be used as a colorant in plastics and cosmetics.[3] [7][9]

# Experimental Protocol: Synthesis of Disperse Red 153

The synthesis of **Disperse Red 153** is a two-stage process involving diazotization followed by a coupling reaction.[1]

Materials:



- 2-amino-5,6-dichlorobenzothiazole
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>, 98%)
- Sodium nitrite (NaNO<sub>2</sub>) solution (60%)
- N-ethyl-N-cyanoethyl aniline
- Sulfamic acid
- Sodium hydroxide (NaOH) solution (30%)
- Water

Procedure:

#### Part 1: Diazotization

- Add 190g of 98% H<sub>2</sub>SO<sub>4</sub> and 20.6g of 2-amino-5,6-dichlorobenzothiazole to a reaction flask.
   [1]
- Stir and heat the mixture to 50°C to dissolve the solid.[1]
- Cool the solution to 30-40°C and add 130g of water.[1]
- Continue to cool the mixture to -2°C.[1]
- Slowly add 6mL of 60% NaNO<sub>2</sub> solution dropwise, maintaining the temperature at 0°C.[1]
- Hold the reaction at 0°C for 2 hours to obtain the diazo liquid.[1]

#### Part 2: Coupling Reaction

- In a separate coupling reaction flask, dissolve 18g of N-ethyl-N-cyanoethyl aniline in a solution of 100mL of water and 26g of 98% H<sub>2</sub>SO<sub>4</sub>.[1]
- Cool the resulting solution to 0°C.[1]
- Add 5g of sulfamic acid.[1]



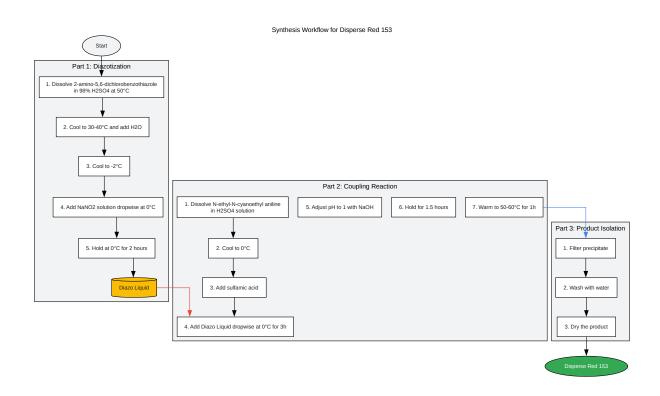
- Slowly add the diazo liquid dropwise to the coupling flask, maintaining the temperature at 0°C for 3 hours.[1]
- Adjust the pH of the solution to 1 using a 30% NaOH solution.[1]
- Maintain the reaction mixture at this temperature for 1.5 hours.[1]
- Warm the mixture to 50-60°C and hold for 1 hour.[1]

#### Part 3: Product Isolation

- Filter the resulting precipitate.[1]
- Wash the filtered solid with water.[1]
- Dry the product to obtain the final **Disperse Red 153**.[1]

## **Visualizations**





Click to download full resolution via product page

Caption: Synthesis workflow for Disperse Red 153.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. chembk.com [chembk.com]
- 2. Disperse red 153 TDS|Disperse red 153 from Chinese supplier and producer DISPERSE RED DYES - Enoch dye [enochdye.com]
- 3. Disperse Red 153 | 78564-87-1 [chemicalbook.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Page loading... [wap.guidechem.com]
- 6. lookchem.com [lookchem.com]
- 7. Disperse Red 153 CAS#: 78564-87-1 [m.chemicalbook.com]
- 8. Low Price Low Quinoline Content Disperse Red 153 Suppliers, Manufacturers, Factory Fucai Chem [colorfuldyes.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [CAS number and synonyms for Disperse Red 153].
   BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b13743713#cas-number-and-synonyms-for-disperse-red-153]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com